

# Personal protective equipment for handling Methyl 3-(3-pyridyl)propionate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **Methyl 3-(3-pyridyl)propionate**

Cat. No.: **B1313091**

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## Essential Safety and Handling Guide for Methyl 3-(3-pyridyl)propionate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl 3-(3-pyridyl)propionate** in a laboratory setting. The information is compiled to ensure the safe handling of this chemical by researchers, scientists, and drug development professionals.

Disclaimer: A specific Safety Data Sheet (SDS) for **Methyl 3-(3-pyridyl)propionate** was not located. The following guidance is based on the known properties of this chemical and safety information for structurally related compounds, such as methyl propionate.<sup>[1]</sup> Users should handle this chemical with caution and adhere to all standard laboratory safety practices.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary defense against chemical exposure. The following equipment must be worn at all times when handling **Methyl 3-(3-pyridyl)propionate**.

PPE Category	Equipment	Standard/Specification
Eye & Face Protection	Safety glasses with side-shields or tightly fitting safety goggles. A face shield may be required for splash hazards.	Conforming to EN 166 (EU) or NIOSH (US) approved standards.[2][3]
Skin Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber). A lab coat or chemical-resistant apron is mandatory.	Inspect gloves for degradation or punctures before each use. [2][4]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4] If exposure limits may be exceeded, use a full-face respirator with appropriate cartridges (e.g., type ABEK).[2] [3]	Respirators must be tested and approved under government standards like NIOSH (US) or CEN (EU).[2]
Body Protection	A complete suit protecting against chemicals or flame-retardant antistatic protective clothing may be necessary depending on the scale of work.[2]	Protective equipment must be selected based on the concentration and amount of the hazardous substance at the specific workplace.[2]

## Operational Plan: Safe Handling and Storage

Adherence to the following procedures is critical to minimize exposure and ensure a safe working environment.

### Handling:

- Work in a properly operating chemical fume hood.[4]
- Avoid contact with skin and eyes, and avoid inhaling vapor or mist.[2][3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5][6]

- Employ non-sparking tools and take precautionary measures against static discharge.[5][6]  
All metal parts of the equipment must be grounded.[5]
- Wash hands thoroughly after handling and before breaks.[2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.[2][5]

Storage:

- Store in a cool, dry, and well-ventilated place.[2][5]
- Keep containers tightly sealed and upright to prevent leakage.[2][4]
- Store under an inert gas (nitrogen or Argon) at 2-8°C.[1]
- Store away from incompatible materials such as strong oxidizing agents.[4][5]

## First Aid Measures

Immediate and appropriate action is crucial in case of accidental exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air at once.[7] If breathing has stopped or is difficult, provide artificial respiration or oxygen. Seek immediate medical attention.[5][8]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with plenty of soap and water for at least 15 minutes.[7][8] If irritation persists, get medical attention.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[8] Remove contact lenses if present and easy to do so. Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting.[8] If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of water or milk.[8] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.[7]

## Spill and Disposal Plan

### Spill Containment and Cleanup:

- Evacuate: Evacuate personnel from the spill area and ensure adequate ventilation.[3]
- Control Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).[9]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[2][10]
- Absorption: Absorb the spill with an inert, non-combustible material such as sand, diatomite, or universal binders.[4]

- Collection: Collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for disposal.[5]
- Decontamination: Clean the affected area thoroughly.

#### Disposal:

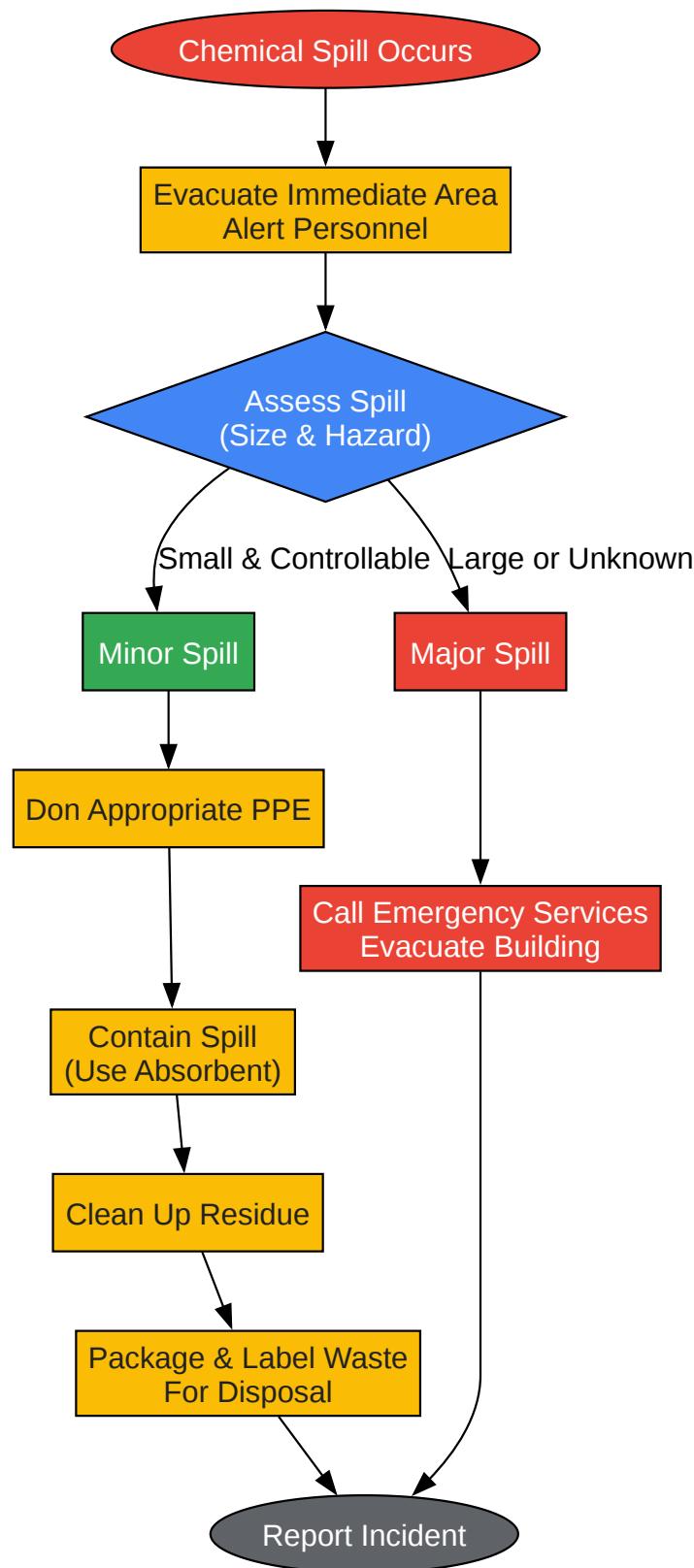
- Dispose of waste material in accordance with local, regional, and national regulations.[4]
- Do not mix with other waste.[10] Handle uncleaned containers as you would the product itself.[10]

## Chemical and Physical Properties

The following table summarizes available data for **Methyl 3-(3-pyridyl)propionate** and the related compound Methyl propionate for reference.

Property	Methyl 3-(3-pyridyl)propionate	Methyl Propionate (for comparison)
CAS Number	84199-98-4[1]	554-12-1[2]
Molecular Formula	C9H11NO2[1]	C4H8O2[10]
Molecular Weight	165.19 g/mol [1]	88.11 g/mol [2]
Appearance	Colorless to light yellow Liquid[1]	-
Boiling Point	134°C @ 12mm Hg[1]	79°C[2]
Density	1.086 ± 0.06 g/cm³ (Predicted) [1]	-
Flash Point	134°C / 12mm (Predicted)[1]	6.1°C (43.0°F) Closed Cup[11]
Storage Temp.	2-8°C, under inert gas[1]	Store in a cool place[2]

## Emergency Workflow: Chemical Spill Response

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)